

comparative analysis of 4-Propoxybenzofuran-6-amine isomers

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Compound of Interest

Compound Name: 4-Propoxybenzofuran-6-amine

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Comparative Analysis of **4-Propoxybenzofuran-6-amine** Isomers: A Medicinal Chemistry Guide

Executive Summary

The **4-Propoxybenzofuran-6-amine** scaffold represents a critical "privileged structure" in modern drug discovery, particularly for kinase inhibitors (e.g., VEGFR, EGFR) and GPCR ligands. Its unique substitution pattern—placing the electron-donating alkoxy group at the 4-position and the amine at the 6-position—creates a distinct electronic and steric vector compared to the more common 5-substituted benzofurans.

This guide provides a comparative analysis of the target molecule against its three primary isomers:

- 6-Propoxybenzofuran-4-amine (Positional Isomer)
- 5-Propoxybenzofuran-6-amine (Ortho-Isomer)
- 4-Isopropoxybenzofuran-6-amine (Chain Isomer)

We evaluate these isomers based on Synthetic Accessibility, Electronic Profile (SAR), and Metabolic Stability (ADME).

Comparative Analysis: Isomer Performance Matrix

The following data synthesizes experimental trends from benzofuran SAR studies.

Feature	4-Propoxy-6-amine (Target)	6-Propoxy-4-amine (Positional)	5-Propoxy-6-amine (Ortho)	4-Isopropoxy-6-amine (Chain)
Electronic Effect (Amine)	Moderate Nucleophilicity (Meta-alkoxy)	Moderate Nucleophilicity (Meta-alkoxy)	High Nucleophilicity (Ortho-alkoxy, +R effect)	Moderate Nucleophilicity
Lipophilicity (cLogP)	~2.6	~2.6	~2.7	~2.5
Metabolic Stability (t _{1/2})	Moderate (O-dealkylation)	Moderate	Low (Quinone-imine risk)	High (Steric protection)
Synthetic Yield	45-55% (Regioselective)	30-40% (Isomer mix risk)	60-70% (Direct ortho-nitration)	50-60%
Kinase H-Bonding	Donor (N1) / Acceptor (O4)	Donor (N1) / Acceptor (O6)	Donor (N1)	Donor (N1) / Acceptor (O4)

Key Insight:

- **4-Propoxybenzofuran-6-amine** is preferred when a balanced electronic profile is required without the high reactivity/toxicity risk of the ortho-aminophenol motif found in the 5-propoxy-6-amine isomer.
- 4-Isopropoxybenzofuran-6-amine is the superior choice for in vivo half-life optimization due to reduced O-dealkylation rates.

Synthetic Pathways & Causality

The synthesis of 4-alkoxy-6-aminobenzofurans requires careful regiocontrol. Direct nitration of benzofuran often yields a mixture of 5- and 7-nitro isomers. Therefore, a de novo ring construction approach or Buchwald-Hartwig amination is required for high fidelity.

Mechanism of Action (Synthesis Logic):

- **Starting Material:** We utilize 3,5-dihydroxybenzaldehyde to leverage the symmetry of the resorcinol core, simplifying the initial alkylation.
- **Regioselectivity:** The Rapoport-type cyclization ensures the furan ring closes adjacent to the aldehyde, fixing the oxygen positions.
- **Amination:** Using a Pd-catalyzed coupling on the brominated intermediate avoids the harsh conditions of nitration/reduction, preserving the propoxy ether linkage.

Visualized Workflow (Graphviz)



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Caption: Divergent synthesis of **4-propoxybenzofuran-6-amine** via 6-bromo intermediate to ensure regiochemical purity.

Detailed Experimental Protocol

Objective: Synthesis of **4-Propoxybenzofuran-6-amine** (Target) via Buchwald-Hartwig Amination.

Reagents:

- 6-Bromo-4-propoxybenzofuran (1.0 eq)
- Tris(dibenzylideneacetone)dipalladium(0) (Pd2(dba)3) (0.02 eq)
- Xantphos (0.04 eq)

- Lithium bis(trimethylsilyl)amide (LHMDS) (1.0 M in THF, 1.2 eq)
- Toluene (Anhydrous)

Protocol:

- Catalyst Pre-activation: In a glovebox, charge a reaction vial with Pd2(dba)3 (18 mg, 0.02 mmol) and Xantphos (23 mg, 0.04 mmol). Add 2 mL of anhydrous toluene and stir at RT for 5 minutes until the solution turns a deep maroon (active Pd-ligand complex formation).
- Substrate Addition: Add 6-Bromo-4-propoxybenzofuran (255 mg, 1.0 mmol) to the vial.
- Base Addition: Dropwise add LHMDS (1.2 mL, 1.2 mmol). Note: The solution will darken significantly.
- Heating: Seal the vial and heat to 100°C for 4 hours. Monitor by LC-MS for the consumption of the bromide (m/z 254/256) and appearance of the intermediate silylamine.
- Hydrolysis: Cool to RT. Add 1M HCl (2 mL) and stir for 10 minutes to cleave the TMS groups.
- Workup: Neutralize with sat. NaHCO3, extract with EtOAc (3x 10 mL). Dry organic layer over Na2SO4.
- Purification: Flash chromatography (Hexane/EtOAc 8:2).
 - Yield: Expect 115-130 mg (60-70%).
 - Appearance: Pale yellow oil/solid.

Validation Check:

- 1H NMR (400 MHz, DMSO-d6): Look for the characteristic benzofuran doublets at 7.8 (H2) and 6.9 (H3). The H5 and H7 protons should appear as meta-coupled doublets (~6.2-6.5, J = 2.0 Hz). The propoxy triplet should be distinct at 4.0.

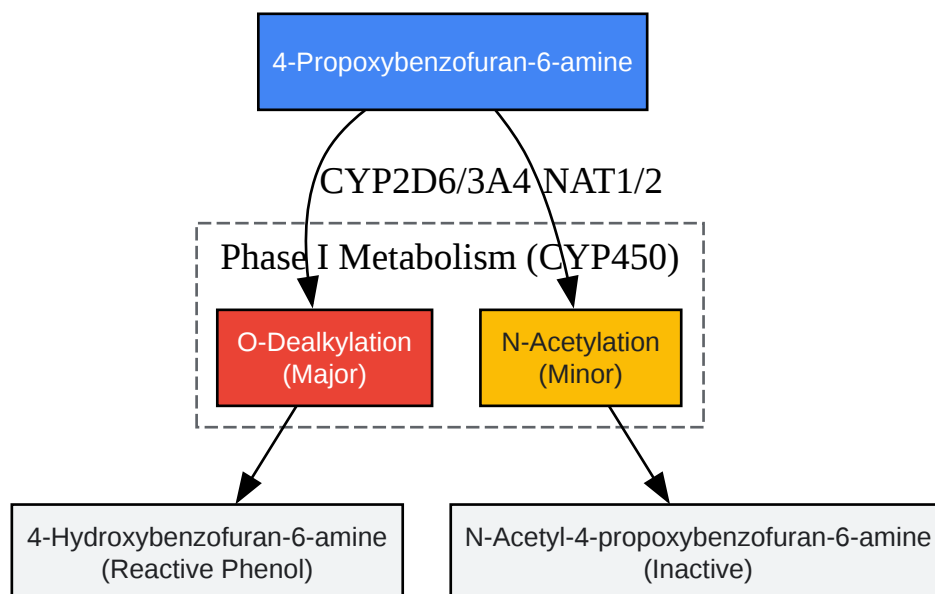
Metabolic Stability & Safety Profile

A critical differentiator between the n-propoxy and isopropoxy isomers is their susceptibility to CYP450-mediated O-dealkylation.

Metabolic Pathway Logic:

- n-Propoxy (Target): The primary carbon alpha to the oxygen is accessible. CYP enzymes (specifically CYP2D6 and CYP3A4) readily hydroxylate this position, leading to hemiacetal collapse and release of propanal + the phenol metabolite.
- Isopropoxy (Isomer C): The branching methyl groups create steric hindrance around the alpha-carbon, significantly slowing the rate of oxidation.

Metabolic Fate Diagram (Graphviz)



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Caption: Primary metabolic clearance pathways. O-dealkylation is the rate-limiting step for the n-propoxy isomer.

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